Personal protective equipment for handling ISAM-140

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Compound of Interest

Compound Name:	*ISAM-140*
Cat. No.:	*B15570728*

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Essential Safety and Handling Guide for ISAM-140

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **ISAM-140**, a potent and selective A2B adenosine receptor antagonist. Adherence to these procedures is vital for ensuring laboratory safety and maintaining experimental integrity.

Properties and Storage

ISAM-140 is a white to beige powder.[1] Proper storage is critical to maintain its stability and efficacy.

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Property	Value
Molecular Formula	$C_{19}H_{19}N_3O_3$
Molecular Weight	337.37
Appearance	White to beige powder[1]
Purity	≥98% (HPLC)[1][2]
Storage Temperature	2-8°C[1]
Solubility	DMSO: 5 mg/mL (warmed)

Personal Protective Equipment (PPE)

Due to the nature of **ISAM-140** as a research chemical with potentially unknown hazards, a comprehensive approach to personal protection is mandatory. The following PPE is required to minimize exposure and ensure user safety.

Protection Type	Required Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or goggles	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact with the compound.
Body Protection	Laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a fume hood.	Minimizes inhalation of the powder.

Operational Handling Protocol

Follow these step-by-step instructions for the safe handling of **ISAM-140** during experimental procedures.

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Have all necessary equipment, including PPE, readily available.

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- Weighing: Conduct weighing of the powdered compound in a chemical fume hood to prevent inhalation of dust particles.
- Dissolving: When preparing solutions, add the solvent to the powdered **ISAM-140** slowly to avoid splashing. If warming is required for dissolution in DMSO, use a controlled heating method such as a water bath.
- Experimentation: Handle all solutions containing **ISAM-140** within a fume hood. Avoid direct contact with skin and eyes.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin. Clean all equipment used in the procedure.

Disposal Plan

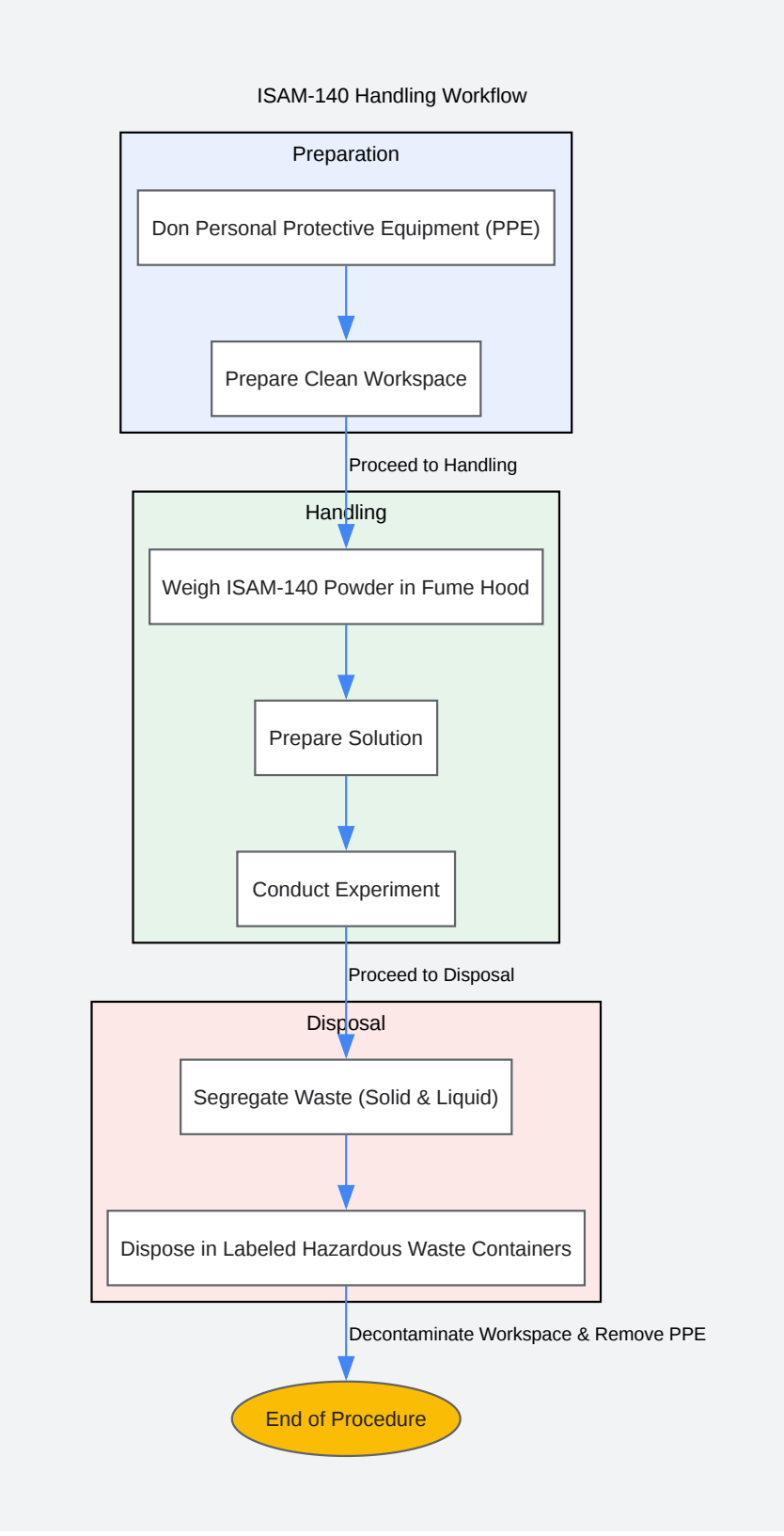
Proper disposal of **ISAM-140** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused ISAM-140	Dispose of as chemical waste in accordance with local, state, and federal regulations. Do not discard down the drain.
Contaminated Materials (e.g., gloves, pipette tips)	Place in a designated hazardous waste container.
Solutions Containing ISAM-140	Collect in a sealed, labeled waste container for chemical waste disposal.

Experimental Workflow Diagram

The following diagram illustrates the standard operational workflow for handling **ISAM-140**, from initial preparation to final disposal, ensuring safety at each step.

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Caption: A logical workflow for the safe handling and disposal of **ISAM-140**.

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References

- 1. scientificlabs.ie [scientificlabs.ie]
- 2. scientificlabs.ie [scientificlabs.ie]
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